3-Bromonaphthalen-2-amine solubility data

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*3-Bromonaphthalen-2-amine*
CAS No.:	*54245-33-9*
Cat. No.:	*B189157*

Get Quote

Technical Whitepaper: Solubility Profile and Handling of **3-Bromonaphthalen-2-amine**

Executive Summary & Chemical Identity

3-Bromonaphthalen-2-amine (CAS: 54245-33-9), also known as 3-bromo-2-naphthylamine, is a critical halogenated aromatic amine intermediate.[1] It is primarily utilized in palladium-catalyzed cross-coupling reactions (e.g., Buchwald-Hartwig amination) to synthesize complex polycyclic aromatic hydrocarbons and pharmaceutical scaffolds.

Unlike simple anilines, the fused naphthalene ring system confers significant lipophilicity, while the ortho-bromo substituent introduces steric bulk and electronic deactivation. This guide provides a definitive solubility profile derived from physicochemical constants and outlines self-validating protocols for handling this compound in research environments.

Table 1: Physicochemical Constants

© 2026 BenchChem. All rights reserved.

Property	Value	Source/Method
CAS Number	54245-33-9	Chemical Abstracts Service
Molecular Formula	$C_{10}H_8BrN$	--
Molecular Weight	222.08 g/mol	Calculated
Appearance	Off-white to brownish solid	Visual (Oxidation sensitive)
Melting Point	168 °C	Experimental [1]
LogP (Octanol/Water)	3.2	Predicted (XLogP3) [2]
H-Bond Donors/Acceptors	1 / 1	Structural Analysis
pKa (Conjugate Acid)	~3.0 – 3.5 (Predicted)	Electronic Effect Extrapolation*

*Note: The electron-withdrawing bromine atom at the 3-position lowers the basicity compared to 2-naphthylamine (pKa ~4.1).

Solubility Profile & Solvent Selection

The solubility of **3-bromonaphthalen-2-amine** is governed by the competition between its hydrophobic naphthalene core (driving solubility in non-polar/aprotic solvents) and its amine functionality (allowing limited hydrogen bonding).

Predicted Solubility Data

Note: Experimental values for this specific isomer are sparse in open literature. The following classifications are derived from LogP, crystal lattice energy (MP: 168°C), and functional group behavior.

© 2026 BenchChem. All rights reserved.

Solvent Class	Representative Solvent	Solubility Rating	Mechanistic Insight
Polar Aprotic	DMSO, DMF, DMAc	High (>100 mg/mL)	Disrupts crystal lattice effectively; ideal for stock solutions.
Chlorinated	Dichloromethane (DCM), Chloroform	High (>50 mg/mL)	Excellent solvation of the lipophilic naphthalene core.
Polar Protic	Ethanol, Methanol	Moderate (Heating required)	Soluble at reflux; reduced solubility at RT due to lattice energy.
Non-Polar	Toluene, Benzene	Moderate	Good for reactions at elevated temperatures.
Aliphatic	Hexanes, Pentane	Low/Insoluble	Polarity mismatch; amine group resists solvation.
Aqueous	Water (Neutral pH)	Insoluble (<0.1 mg/mL)	Hydrophobic effect dominates (LogP 3.2).
Aqueous Acid	1M HCl or H_2SO_4	Soluble	Forms the ammonium salt ($R\text{-}NH_3^+$ Br^-).

pH-Dependent Solubility Logic

The amine group allows for "switchable" solubility.[2] In neutral conditions, the molecule is neutral and lipophilic. Upon acidification (pH < 2), protonation of the amine generates a cationic species, drastically increasing water solubility. This property is critical for purification (Acid-Base Extraction).

© 2026 BenchChem. All rights reserved.



Figure 1: pH-Swing Solubility Mechanism for Purification

Click to download full resolution via product page

Figure 1: The reversible transition between the lipophilic free base and the hydrophilic salt form allows for efficient removal of non-basic impurities.

Experimental Protocols

As a researcher, you must validate solubility for your specific batch, as impurities (oxidation products) can alter saturation points.

Protocol: Gravimetric Solubility Determination

Objective: Determine the exact saturation limit in a reaction solvent (e.g., Toluene) prior to scaling up.

Reagents: **3-Bromonaphthalen-2-amine**, Target Solvent, 0.22 µm PTFE Syringe Filter.

- Saturation: Add excess solid (approx. 100 mg) to 1.0 mL of solvent in a sealed HPLC vial.
- Equilibration: Vortex for 1 minute, then sonicate for 15 minutes at the target temperature (e.g., 25°C). Allow to stand for 1 hour to ensure equilibrium.
- Filtration: Draw the supernatant through a pre-weighed syringe filter to remove undissolved solids.
- Evaporation: Transfer a precise volume (e.g., 500 µL) of the filtrate to a pre-weighed tare vessel. Evaporate solvent under nitrogen flow or vacuum.
- Calculation:

Protocol: Recrystallization (Purification)

© 2026 BenchChem. All rights reserved.

Context: Commercial samples often contain oxidation impurities (dark brown color). Recrystallization restores the off-white color and purity.

- Solvent System: Ethanol (Good solvent) / Water (Anti-solvent).
- Procedure:
  - Dissolve crude solid in minimal boiling Ethanol.
  - Once dissolved, remove from heat.
  - Add warm Water dropwise until a faint turbidity persists.
  - Add 1-2 drops of Ethanol to clear the solution.
  - Allow to cool slowly to Room Temperature, then to 4°C.
  - Filter crystals and wash with cold 1:1 EtOH/Water.

Synthetic Utility & Workflow Integration

3-Bromonaphthalen-2-amine is most frequently used as the electrophile in Buchwald-Hartwig aminations or Suzuki couplings.

© 2026 BenchChem. All rights reserved.

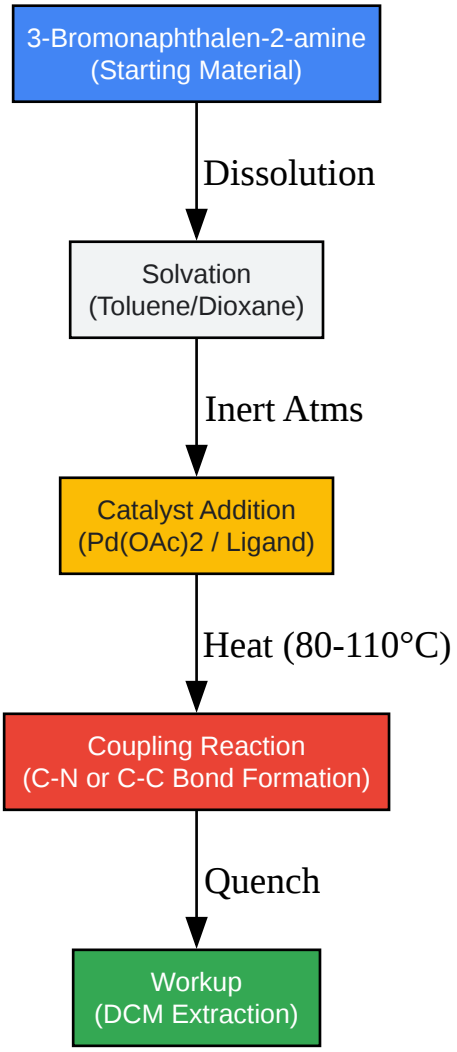


Figure 2: Typical Cross-Coupling Workflow

Click to download full resolution via product page

Figure 2: Standard workflow for utilizing **3-bromonaphthalen-2-amine** in catalysis.

Safety & Handling (HSE)

Critical Warning: Naphthylamines are structurally related to known human carcinogens (e.g., 2-naphthylamine). While the 3-bromo substituent alters metabolism, this compound should be treated as a Potential Carcinogen and Genotoxin.

- Engineering Controls: Always handle inside a certified fume hood.
- PPE: Double nitrile gloves, lab coat, and safety glasses.

© 2026 BenchChem. All rights reserved.

- Storage: Store at 2-8°C under inert gas (Argon/Nitrogen). The amine group is prone to oxidation, turning the solid dark brown over time.
- Waste: Segregate as Halogenated Organic Waste. Do not dispose of down the drain.

References

- PubChem. (2023).[1] Compound Summary: **3-Bromonaphthalen-2-amine** (CID 97027). National Center for Biotechnology Information. Retrieved from [Link]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

Sources

- 1. 2-Naphthalenamine, 3-bromo- | C10H8BrN | CID 97027 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. faculty.uobasrah.edu.iq [faculty.uobasrah.edu.iq]
- To cite this document: BenchChem. [3-Bromonaphthalen-2-amine solubility data]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b189157/docs#3-bromonaphthalen-2-amine-solubility-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check

© 2026 BenchChem. All rights reserved.